

Fipravirimat Dihydrochloride: A Comparative Analysis Against Current HIV Therapies

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Compound of Interest

Compound Name: *Fipravirimat dihydrochloride*

Cat. No.: *B11927714*

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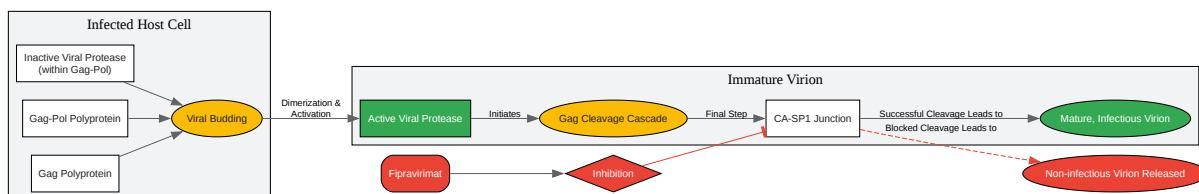
For Researchers, Scientists, and Drug Development Professionals

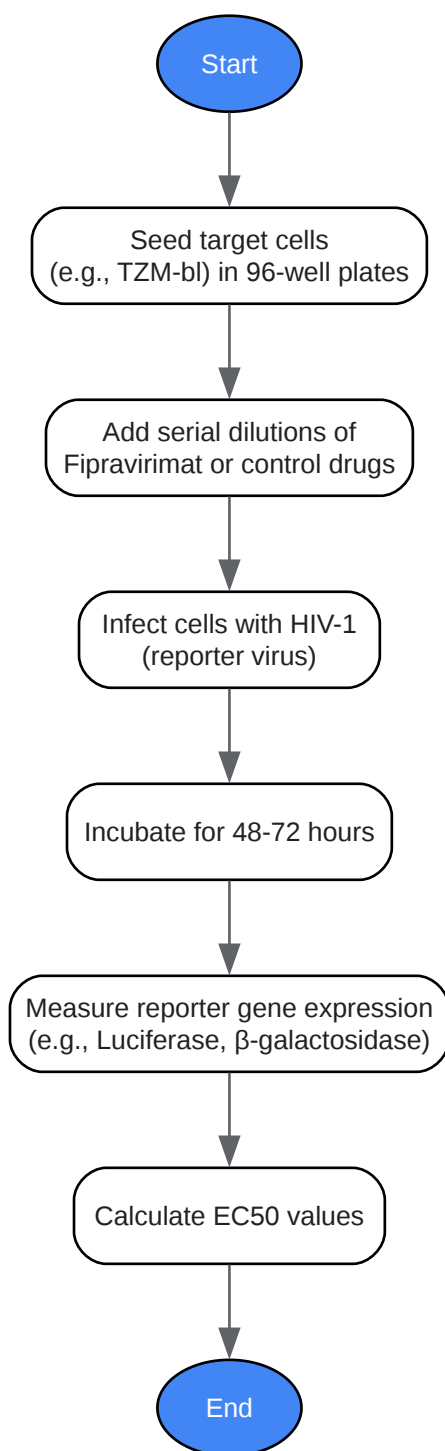
Introduction

Fipravirimat dihydrochloride (formerly GSK3640254) is an investigational antiretroviral agent belonging to the class of HIV-1 maturation inhibitors. This guide provides a comprehensive comparison of Fipravirimat's preclinical profile against currently approved and recommended HIV therapies. The information presented herein, including quantitative data, experimental methodologies, and mechanistic pathways, is intended to serve as a valuable resource for researchers and professionals in the field of HIV drug development. Although the development of Fipravirimat was discontinued by ViiV Healthcare in 2023 for strategic reasons related to its resistance profile, its novel mechanism of action continues to be an area of scientific interest.

Mechanism of Action: Targeting HIV-1 Maturation

Fipravirimat exerts its antiviral effect by inhibiting the final step of HIV-1 Gag polyprotein processing, a crucial stage in the viral lifecycle known as maturation. Specifically, it binds to the Gag precursor protein at the cleavage site between the capsid (CA) and the spacer peptide 1 (SP1). This binding event physically obstructs the viral protease from cleaving the CA/SP1 junction. The inhibition of this cleavage prevents the proper assembly and condensation of the viral core, resulting in the production of immature, non-infectious virions.





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